

# 3,5-Dibromo-2-methylpyridin-4-amine IUPAC name and synonyms

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## Compound of Interest

Compound Name: 3,5-Dibromo-2-methylpyridin-4-amine

Cat. No.: B135067

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## A Technical Guide to 3,5-Dibromo-2-methylpyridin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **3,5-Dibromo-2-methylpyridin-4-amine**, including its nomenclature, chemical properties, and its role as a chemical intermediate. Due to the limited availability of detailed experimental protocols for this specific isomer, a logical synthesis workflow is presented based on established pyridine chemistry.

## Nomenclature

The compound is systematically named according to IUPAC standards, and it is also known by several synonyms in commercial and research contexts.

- IUPAC Name: **3,5-Dibromo-2-methylpyridin-4-amine**<sup>[1][2]</sup>
- CAS Number: 126325-54-0<sup>[1][3][4]</sup>
- Synonyms: 4-AMINO-3,5-DIBROMO-2-METHYLPYRIDINE, 4-Pyridinamine, 3,5-dibromo-2-methyl-<sup>[1][4]</sup>

It is important to distinguish this compound from its isomer, 3,5-Dibromo-4-methylpyridin-2-amine (CAS: 3430-29-3), which is more widely documented.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Chemical and Physical Properties

The key properties of **3,5-Dibromo-2-methylpyridin-4-amine** are summarized in the table below. This data is compiled from chemical supplier specifications and public chemical databases.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> Br <sub>2</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	265.93 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Off-white to light brown solid	<a href="#">[1]</a>
Purity (Typical)	≥95%	<a href="#">[3]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Experimental Protocols & Synthesis

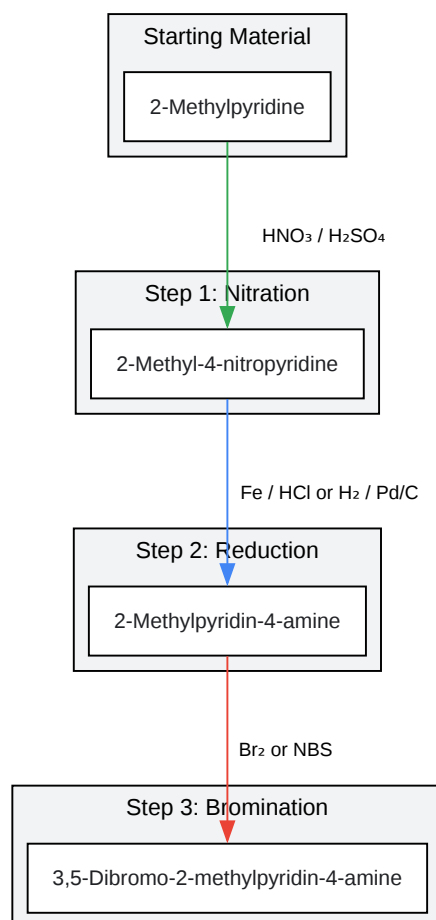
Detailed, peer-reviewed experimental protocols for the synthesis of **3,5-Dibromo-2-methylpyridin-4-amine** are not readily available in the public domain. However, a plausible synthetic route can be proposed based on common organic chemistry reactions for pyridine derivatives. The general strategy involves the synthesis of a substituted pyridine ring followed by bromination and amination steps. The logical workflow for a potential synthesis is depicted below.

This proposed pathway serves as an illustrative example for researchers. The synthesis of a related compound, 3,5-dibromo-4-aminopyridine, has been achieved in a one-step reaction from pyridine or pyridine salts using HBr, an ammonium salt, and H<sub>2</sub>O<sub>2</sub>, which may suggest alternative strategies.[\[8\]](#)

## Logical Workflow and Visualization

The following diagram illustrates a logical, multi-step synthesis approach to obtain **3,5-Dibromo-2-methylpyridin-4-amine**. This workflow is a hypothetical pathway based on

established chemical transformations.



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Caption: Proposed synthetic pathway for **3,5-Dibromo-2-methylpyridin-4-amine**.

## Applications in Research and Drug Development

While specific applications for **3,5-Dibromo-2-methylpyridin-4-amine** are not extensively documented, its structure suggests its utility as a key intermediate in organic synthesis. Halogenated pyridines are valuable building blocks in the development of more complex molecules.<sup>[8][9]</sup> Like its isomers, this compound serves as a scaffold for creating novel derivatives for various fields:

- **Pharmaceutical Development:** It can be used as a starting material for synthesizing biologically active molecules, potentially for anti-cancer, antimicrobial, or other therapeutic

agents.[9][10]

- Agrochemical Synthesis: The pyridine core is common in herbicides and fungicides, making this compound a candidate for developing new crop protection agents.[7][10]
- Materials Science: Pyridine derivatives are also utilized in the creation of specialized polymers and coatings.[10]

The two bromine atoms at positions 3 and 5 are chemically active sites, allowing for further functionalization through cross-coupling reactions to build more complex molecular architectures.[9]

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